

Application Notes: Ribl-529 for Induction of Mucosal and Systemic Immunity

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Compound of Interest

Compound Name: *Ribl-529*
CAS No.: *216014-46-9*
Cat. No.: *B1243325*

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Introduction

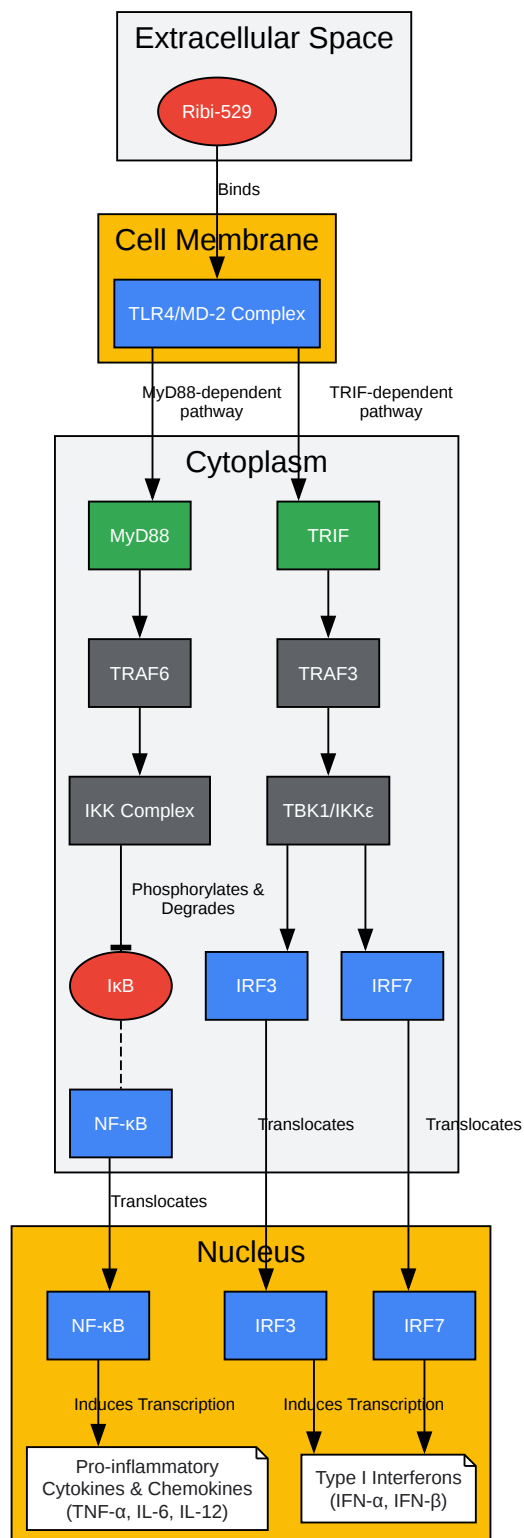
Ribl-529, also known as RC-529, is a synthetic, aminoalkyl glucosaminide 4-phosphate that functions as a potent vaccine adjuvant.[1][2] It is a mimetic of monophosphoryl lipid A (MPL), the detoxified and immunostimulatory component of lipopolysaccharide (LPS).[2][3] Like MPL, **Ribl-529** stimulates the innate immune system by acting as an agonist for Toll-like receptor 4 (TLR4).[1] This activity enhances the host's immune response to co-administered antigens, making it a valuable component in the development of prophylactic and therapeutic vaccines against infectious diseases, cancer, and allergies. Preclinical and clinical studies have demonstrated that **Ribl-529** has an efficacy and safety profile comparable to that of MPL, positioning it as a leading synthetic adjuvant.

Mechanism of Action

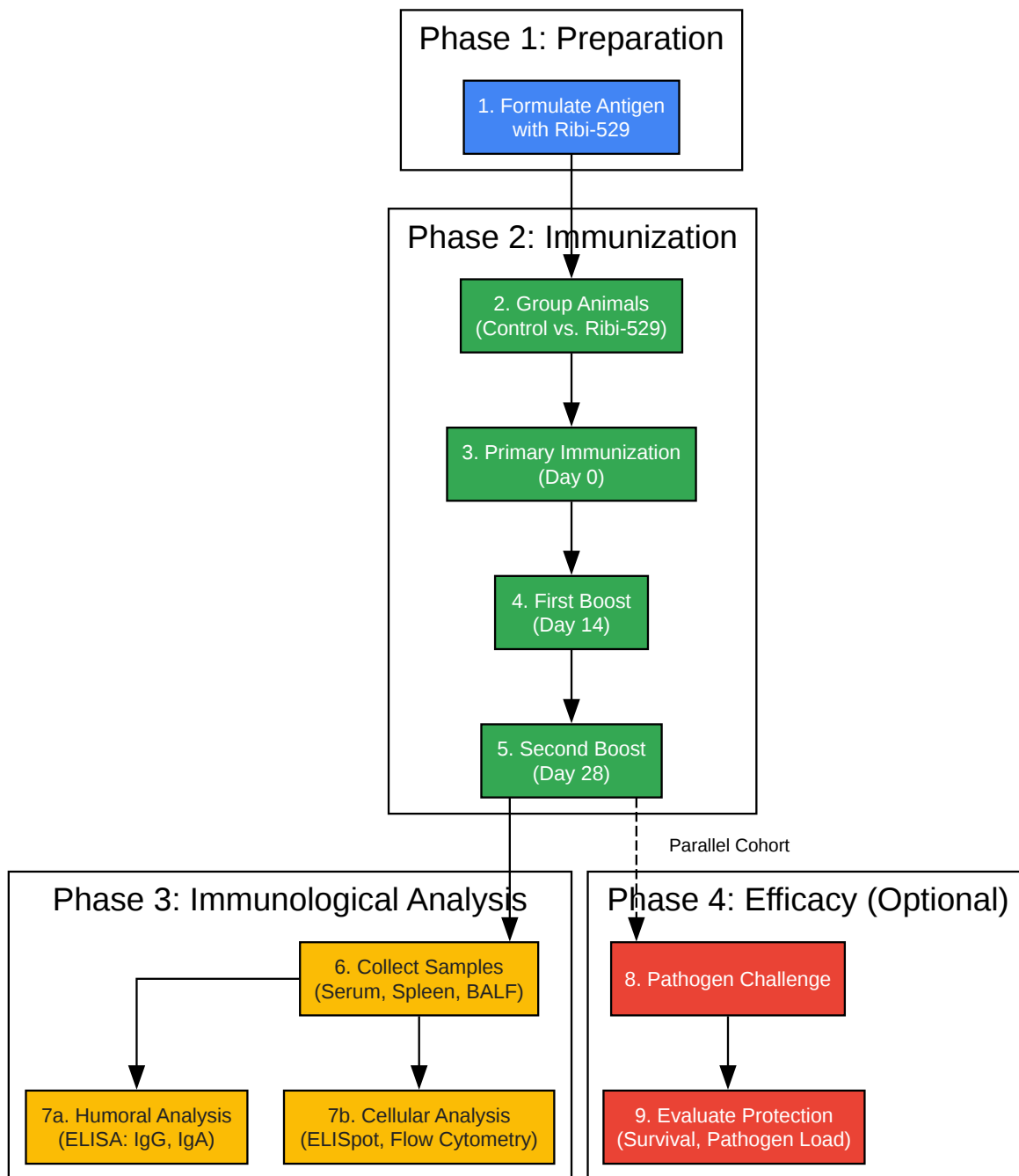
The primary mechanism of **Ribl-529** involves the activation of the TLR4 signaling pathway. TLR4 is a pattern recognition receptor expressed on the surface of innate immune cells, such as macrophages and dendritic cells. Upon binding, **Ribl-529** initiates a signaling cascade that leads to the activation of transcription factors, including NF- κ B and interferon regulatory factors

(IRFs). This results in the production of pro-inflammatory cytokines (e.g., TNF- α , IL-6, IL-12) and Type I interferons, which are crucial for mobilizing and directing the adaptive immune system. The resulting immune response is typically biased towards a T helper 1 (Th1) phenotype, which is essential for effective cellular immunity against intracellular pathogens and tumors.

Ribi-529 TLR4 Signaling Pathway



General Workflow for Ribl-529 Adjuvant Evaluation

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References

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- [2. Enhancement of antigen-specific immunity via the TLR4 ligands MPL adjuvant and Ribi.529 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [3. Enhancement of antigen-specific immunity via the TLR4 ligands MPL\(TM\) adjuvant and Ribi.529 - ProQuest \[proquest.com\]](https://proquest.com)
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